

Buprofezin Degradation in Soil and Water: A Technical Guide

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Compound of Interest

Compound Name: Buprofezin (Standard)

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the degradation pathways of the insecticide buprofezin in soil and water. It is designed to be a valuable resource for researchers, environmental scientists, and professionals involved in the development and assessment of agrochemicals. This document summarizes key quantitative data, details experimental methodologies, and visualizes the complex degradation processes.

Introduction to Buprofezin

Buprofezin is a thiadiazine insect growth regulator effective against various hemipteran pests. Its mode of action involves the inhibition of chitin biosynthesis, leading to mortality during molting. Understanding its environmental fate, particularly its degradation in soil and water, is crucial for assessing its ecological impact and ensuring its safe use.

Degradation in the Aquatic Environment

The degradation of buprofezin in water is primarily governed by two abiotic processes: hydrolysis and photolysis.

Hydrolysis

Buprofezin is relatively stable to hydrolysis under neutral and alkaline conditions. However, it undergoes hydrolysis in acidic environments. The proposed pathway involves the opening of the thiadiazinane ring to form thiobiuret, which can then be further degraded to

isopropylphenylurea. An alternative route involves the replacement of sulfur with oxygen to form biuret, which also subsequently degrades to isopropylphenylurea.[1]

Table 1: Hydrolysis Half-life of Buprofezin in Water

pH	Half-life (days)	Reference
5	51	[1][2]
7	Stable	[1]
9	Stable	[1]

Table 2: Formation of Hydrolysis Products of Buprofezin at pH 5 after 30 Days

Compound	Percentage of Total Applied Radioactivity (% TAR)	Reference
Buprofezin	63.9	[3]
Thiobiuret (BF25)	19.0	[3]
Isopropylphenylurea (BF12)	9.9	[3]
Biuret (BF11)	0.8	[3]

Photolysis

Photodegradation in water is a significant pathway for buprofezin dissipation. The half-life of buprofezin under photolytic conditions varies depending on the light source and intensity. Several photodegradation products have been identified, indicating multiple degradation pathways. The major routes include a reverse Schiff base reaction and cleavage of the thiadiazinane ring.[1][4]

Table 3: Photolysis Half-life of Buprofezin in Water

Light Source	Half-life (days)	Reference
Artificial Sunlight	33 - 38	[1]
Natural Sunlight (Summer)	106 - 140	[1]
UV light (in methanol)	0.17 (4 hours)	[5]
Sunlight (on glass surface)	15	[4] [5]

The primary photodegradation products identified in water include:

- Reverse Schiff base (BF9)
- Thiobiuret (BF25)
- Isopropylphenylurea (BF12)
- Phenylurea (BF16)
- Formanilide (BF21)
- Des-isopropyl buprofezin (BF19)
- Buprofezin sulfoxide (BF10)
- 4-hydroxybuprofezin (BF2)[\[3\]](#)

Degradation in the Soil Environment

In soil, the primary route of buprofezin dissipation is microbially-mediated biotransformation. The persistence of buprofezin in soil is influenced by soil type, microbial activity, temperature, and moisture content.

Aerobic Soil Metabolism

Under aerobic conditions, buprofezin is degraded by soil microorganisms. The half-life in aerobic soils can range from approximately 26 to 70 days.[\[6\]](#)

Table 4: Aerobic Soil Metabolism Half-life of Buprofezin

Soil Type	Half-life (days)	Reference
Sandy Loam	26.3	[6]
Sandy Clay Loam	69.6	[6]
Clay Soil	< 16	[7]
Sandy Loam	< 16	[7]
Silty Clay	< 16	[7]

Several bacterial strains capable of degrading buprofezin have been isolated and characterized, including species of *Rhodococcus* and *Pseudomonas*. [8][9] These microorganisms utilize buprofezin as a source of carbon and nitrogen.

The degradation in soil is initiated by the dihydroxylation of the benzene ring, followed by dehydrogenation, aromatic ring cleavage, and breaking of an amide bond. This leads to the release of the heterocyclic ring, 2-tert-butylimino-3-isopropyl-1,3,5-thiadiazinan-4-one (2-BI). [10]

Identified metabolites from microbial degradation in soil include:

- 2-tert-butylimino-3-isopropyl-1,3,5-thiadiazinan-4-one [8]
- N-tert-butyl-thioformimidic acid formylaminomethyl ester [8]
- 2-isothiocyanato-2-methyl-propane [8]
- 2-isothiocyanato-propane [8]
- 2-imino-5-phenyl-3-(propan-2-yl)-1,3,5-thiadiazinan-4-one [9]
- 2-imino-5-phenyl-1,3,5-thiadiazinan-4-one [9]
- Methyl(phenyl) carbamic acid [9]

Experimental Protocols

This section outlines detailed methodologies for key experiments related to the study of buprofezin degradation.

Protocol for Hydrolysis Study

Objective: To determine the rate of hydrolysis of buprofezin in sterile aqueous buffer solutions at different pH levels.

Materials:

- [^{14}C]phenyl labeled buprofezin
- Sterile aqueous buffer solutions (pH 5, 7, and 9)
- Incubator maintained at a constant temperature (e.g., 25°C)
- High-Performance Liquid Chromatography (HPLC) system with a radioactivity detector
- Liquid Scintillation Counter (LSC)

Procedure:

- Prepare sterile aqueous buffer solutions at pH 5, 7, and 9.
- Add a known concentration of [^{14}C]phenyl labeled buprofezin to each buffer solution in sterile flasks.
- Incubate the flasks in the dark at a constant temperature (e.g., 25°C).
- At predetermined time intervals, withdraw aliquots from each flask.
- Analyze the samples by HPLC with a radioactivity detector to separate and quantify the parent buprofezin and its degradation products.
- Confirm the identity of degradation products using appropriate analytical standards and techniques like mass spectrometry (MS).
- Determine the total radioactivity in each sample using LSC to ensure mass balance.

- Calculate the half-life of buprofezin at each pH using first-order kinetics.[1]

Protocol for Photolysis Study

Objective: To determine the rate and pathway of photodegradation of buprofezin in aqueous solution upon exposure to a light source simulating sunlight.

Materials:

- [^{14}C]phenyl labeled buprofezin
- Sterile aqueous buffer solution (e.g., pH 7)
- Photoreactor equipped with a light source (e.g., Xenon arc lamp) capable of simulating natural sunlight ($>290\text{ nm}$)
- Quartz reaction vessels
- Dark control vessels wrapped in aluminum foil
- HPLC system with a radioactivity detector and/or mass spectrometer (LC-MS)
- LSC

Procedure:

- Prepare a sterile aqueous buffer solution containing a known concentration of [^{14}C]phenyl labeled buprofezin.
- Transfer the solution to quartz reaction vessels for light exposure and to dark control vessels.
- Place the vessels in the photoreactor and irradiate with the light source at a constant temperature.
- At specified time intervals, collect samples from both the irradiated and dark control vessels.
- Analyze the samples using HPLC or LC-MS to identify and quantify buprofezin and its photoproducts.

- Use LSC to determine the total radioactivity and ensure mass balance.
- Calculate the photolysis half-life of buprofezin.^[5]

Protocol for Aerobic Soil Metabolism Study

Objective: To determine the rate and pathway of buprofezin degradation in soil under aerobic conditions.

Materials:

- [¹⁴C]phenyl labeled buprofezin
- Characterized soil samples (e.g., sandy loam, clay loam)
- Incubation vessels that allow for aeration
- Incubator to maintain constant temperature and moisture
- Solvents for extraction (e.g., acetone, acetonitrile)
- Analytical instruments for quantification and identification (e.g., HPLC, GC-MS, LSC)

Procedure:

- Treat fresh soil samples with a known concentration of [¹⁴C]phenyl labeled buprofezin.
- Adjust the soil moisture to a specific level (e.g., 50-75% of field capacity).
- Place the treated soil in incubation vessels and maintain them in an incubator at a constant temperature in the dark.
- Maintain aerobic conditions by ensuring a continuous supply of air.
- At various time points, collect replicate soil samples.
- Extract the soil samples with appropriate organic solvents to recover buprofezin and its metabolites.

- Analyze the extracts by HPLC or other suitable chromatographic techniques to quantify the parent compound and degradation products.
- Characterize the metabolites using techniques like GC-MS or LC-MS/MS.
- Determine the amount of non-extractable residues and $^{14}\text{CO}_2$ evolved (if trapping is included).
- Calculate the dissipation half-life (DT50) of buprofezin in the soil.

Protocol for Isolation of Buprofezin-Degrading Bacteria from Soil

Objective: To isolate and identify bacteria from soil capable of degrading buprofezin.

Materials:

- Buprofezin-contaminated soil sample
- Basal salts medium (BSM)
- Buprofezin as the sole carbon source
- Shaker incubator
- Petri plates with BSM agar containing buprofezin
- Microscope
- Kits for 16S rRNA gene sequencing

Procedure:

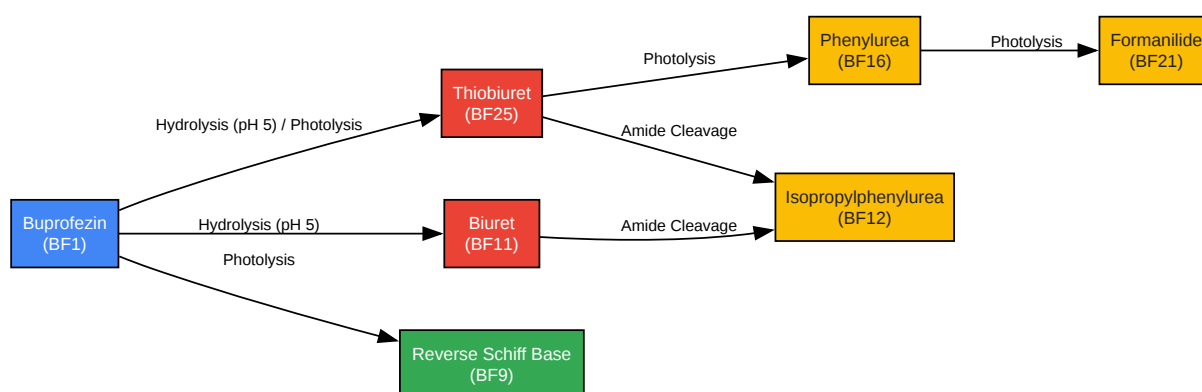
- Enrichment: Inoculate a soil sample into a liquid BSM containing buprofezin as the sole carbon and nitrogen source. Incubate on a shaker to enrich for buprofezin-degrading microorganisms.

- Isolation: After several rounds of enrichment, serially dilute the culture and spread it onto BSM agar plates containing buprofezin.
- Purification: Select individual colonies that grow on the buprofezin plates and streak them onto fresh plates to obtain pure cultures.
- Degradation Assay: Confirm the degradation ability of the pure isolates by inoculating them into liquid BSM with buprofezin and monitoring the disappearance of the parent compound over time using HPLC.
- Identification: Identify the potent degrading strains through morphological and biochemical tests, and by sequencing the 16S rRNA gene.[8][11]

Visualization of Degradation Pathways

The following diagrams, generated using the DOT language, illustrate the degradation pathways of buprofezin in water and soil.

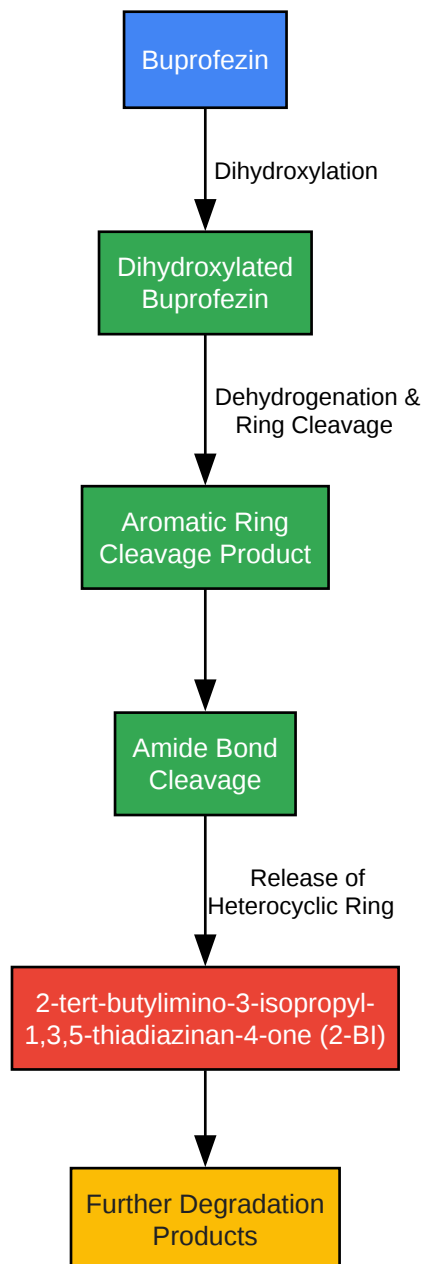
Buprofezin Degradation in Water



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Caption: Proposed degradation pathway of buprofezin in water via hydrolysis and photolysis.

Microbial Degradation of Buprofezin in Soil



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Caption: Microbial degradation pathway of buprofezin in soil.

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